

# Safety Profile of Lumiracoxib-d6: A Technical Guide

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## Compound of Interest

Compound Name: Lumiracoxib-d6

Cat. No.: B15142543

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Lumiracoxib-d6**, a deuterated analog of the selective COX-2 inhibitor, Lumiracoxib. The information presented is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound in a laboratory setting. It is important to note that Lumiracoxib was withdrawn from the market in several countries due to concerns of hepatotoxicity.<sup>[1][2][3]</sup>

## Chemical and Physical Properties

**Lumiracoxib-d6** is a stable, isotopically labeled form of Lumiracoxib.<sup>[4]</sup> Key chemical and physical properties are summarized below.

Property	Value	Reference
Chemical Name	2-[(2-Chloro-6-fluorophenyl)amino]-5-methylbenzeneacetic Acid-d6	[4]
Synonyms	CGS 35189-d6, COX 189-d6, Prexige-d6	[4][5]
CAS Number	1225453-72-4	[4]
Molecular Formula	C <sub>15</sub> H <sub>7</sub> D <sub>6</sub> ClFNO <sub>2</sub>	[4]
Molecular Weight	299.76 g/mol	[4][6]
Appearance	Yellow to pale yellow crystal	[7]
Melting Point	158-159°C	[7]
Solubility	DMSO: 125 mg/mL (425.58 mM)	[8]
pKa	4.7	[9]

## Hazard Identification and Precautionary Measures

While a specific Safety Data Sheet for **Lumiracoxib-d6** is not readily available, the hazards associated with the parent compound, Lumiracoxib, should be considered.

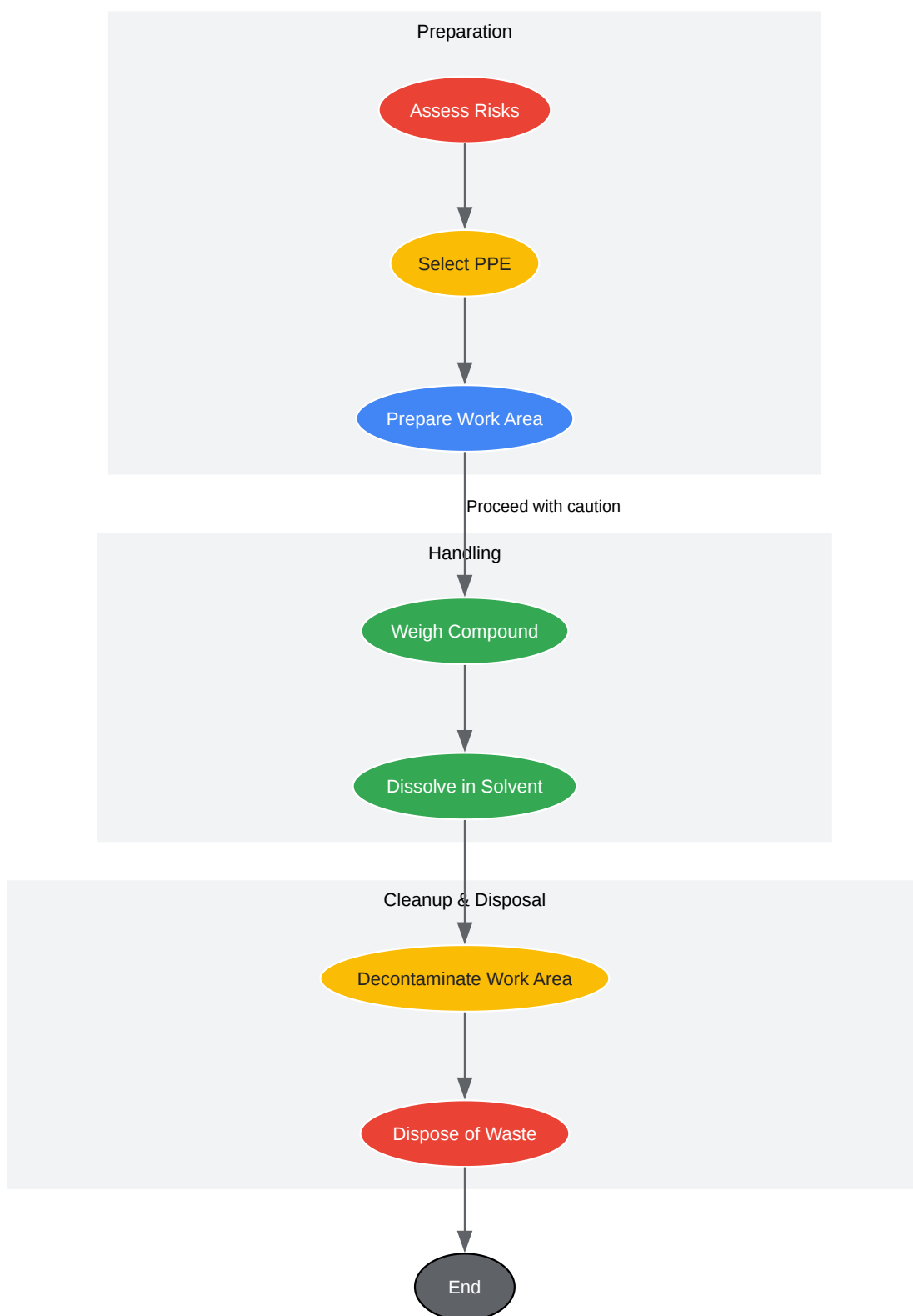
Potential Health Effects:[7]

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

Precautionary Statements:

- Handle in accordance with good industrial hygiene and safety practices.[\[10\]](#)
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, protective gloves, and a lab coat.[\[7\]](#)[\[10\]](#)
- Avoid creating dust.[\[11\]](#)
- Wash hands thoroughly after handling.

The following diagram outlines the general laboratory safety workflow when handling **Lumiracoxib-d6**.



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General Laboratory Safety Workflow for **Lumiracoxib-d6** Handling.

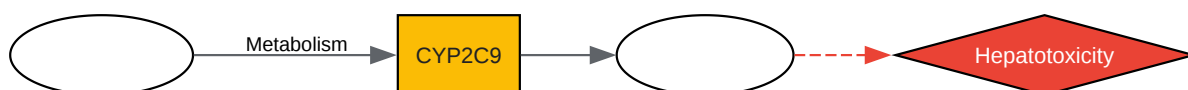
## Toxicological Information

The primary toxicological concern for Lumiracoxib is hepatotoxicity, which led to its withdrawal from several markets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Toxicity Data (for Lumiracoxib)	Value	Species	Route
LD50	600 mg/kg	Mouse	Oral
LD50	500 mg/kg	Rat	Oral
LD50	750 mg/kg	Mouse	Intraperitoneal
LD50	1000 mg/kg	Rat	Intraperitoneal

Data obtained from DrugBank Online for Lumiracoxib.[\[12\]](#)

The metabolism of Lumiracoxib is a key factor in its toxicity. It is primarily metabolized in the liver by CYP2C9.[\[2\]](#)[\[12\]](#)



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Simplified Metabolic Pathway and Toxicity of Lumiracoxib.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **Lumiracoxib-d6**.

Condition	Duration
Powder at -20°C	3 years
Powder at 4°C	2 years
In solvent at -80°C	6 months
In solvent at -20°C	1 month

Storage information based on data for Lumiracoxib.[8]

## Experimental Protocols

Due to the limited availability of specific experimental protocols for **Lumiracoxib-d6**, the following provides a general guideline for preparing a stock solution based on the solubility data of the parent compound.

Preparation of a 10 mM Stock Solution in DMSO:

- Materials: **Lumiracoxib-d6** powder, Dimethyl sulfoxide (DMSO), appropriate laboratory glassware, and personal protective equipment.
- Calculation:
  - Molecular Weight (MW) of **Lumiracoxib-d6** = 299.76 g/mol
  - To prepare 1 mL of a 10 mM solution:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 299.76 \text{ g/mol} \times 1000 \text{ mg/g} = 2.9976 \text{ mg}$
- Procedure:
  - In a well-ventilated fume hood, accurately weigh 2.9976 mg of **Lumiracoxib-d6**.
  - Transfer the powder to a suitable vial.
  - Add 1 mL of DMSO to the vial.
  - Vortex or sonicate until the compound is completely dissolved. The solution should be clear.
- Storage: Store the stock solution at -20°C or -80°C as per the stability data.

This guide is intended to provide essential safety information for handling **Lumiracoxib-d6** in a research setting. Users are strongly encouraged to consult all available literature and institutional safety guidelines before commencing any experimental work.

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